

Acetamiprid-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Acetamiprid-d3

Cat. No.: B590940

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This technical guide provides an in-depth overview of **Acetamiprid-d3**, a deuterated internal standard for the quantitative analysis of the neonicotinoid insecticide Acetamiprid. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis, offering comprehensive data, detailed experimental protocols, and insights into its mechanism of action.

Core Data Summary

Acetamiprid-d3 is primarily utilized as an internal standard in analytical chemistry to ensure the accuracy and precision of quantitative methods for Acetamiprid.^{[1][2]} Its key physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	1353869-35-8	[1][3]
Molecular Formula	C ₁₀ H ₈ D ₃ CIN ₄	[3]
Molecular Weight	225.69 g/mol	
Formal Name	(1E)-N-[(6-chloro-3-pyridinyl)methyl]-N'-cyano-N-(methyl-d3)-ethanimidamide	
Isotopic Purity	≥99.0 atom % D	

Mechanism of Action and Signaling Pathways

Acetamiprid, the non-deuterated parent compound, is a neonicotinoid insecticide that functions as an agonist of the nicotinic acetylcholine receptors (nAChRs) in insects. This interaction leads to the overstimulation and subsequent blockage of nerve impulses, resulting in paralysis and death of the target insect.

Recent studies have elucidated the downstream cellular effects of Acetamiprid exposure, particularly in non-target organisms. These effects are primarily linked to the induction of cellular stress pathways, including oxidative stress and endoplasmic reticulum (ER) stress, which can ultimately lead to apoptosis (programmed cell death).

Exposure to Acetamiprid has been shown to increase the production of reactive oxygen species (ROS) and intracellular calcium levels. This increase in ROS can lead to oxidative damage to cellular components. The rise in intracellular calcium and ROS production can also trigger ER stress. Key markers of ER stress, such as inositol-requiring enzyme 1-alpha (IRE1- α), are upregulated following Acetamiprid exposure.

The activation of these stress pathways can converge on the mitogen-activated protein kinase (MAPK) signaling pathway. The MAPK pathway is a critical regulator of various cellular processes, and its activation by Acetamiprid-induced stress can further promote apoptosis. This is evidenced by the increased expression of apoptosis-related genes such as caspases.



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Acetamidrid-Induced Cellular Stress and Apoptotic Signaling Pathway.

Experimental Protocols

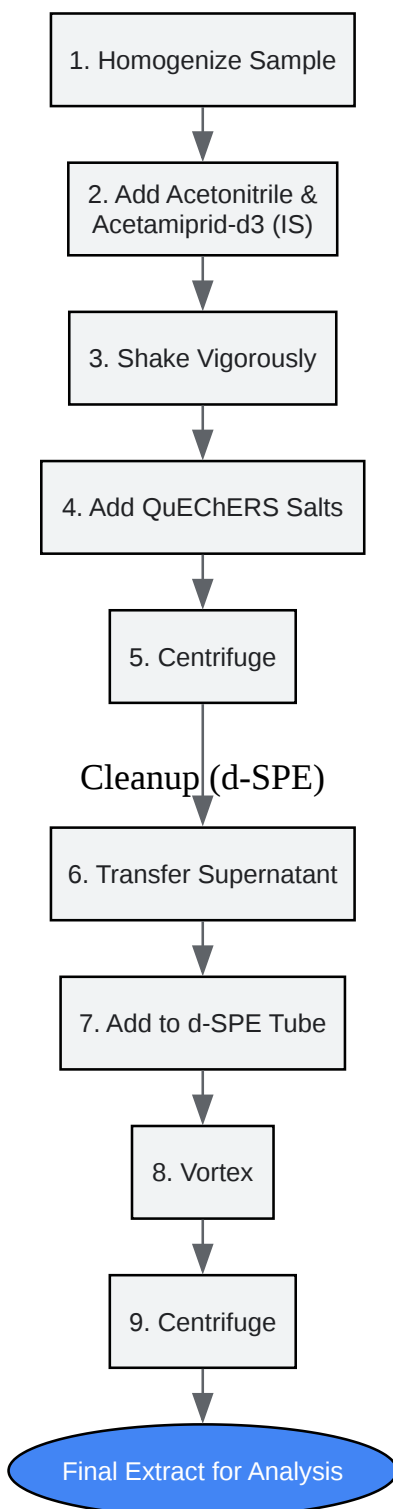
The quantification of Acetamidrid in various matrices is crucial for regulatory monitoring and research. The use of **Acetamidrid-d3** as an internal standard is a common practice to ensure analytical accuracy. Below are generalized experimental workflows based on established methods.

Sample Preparation and Extraction (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is widely adopted for the extraction of pesticide residues from food and environmental samples.

- **Homogenization:** A representative sample (e.g., 10-15 g of fruit or vegetable) is homogenized.
- **Extraction:** The homogenized sample is placed in a centrifuge tube with an appropriate volume of water and acetonitrile. **Acetamidrid-d3** internal standard is added at this stage. The tube is shaken vigorously.
- **Salting Out:** Extraction salts (e.g., magnesium sulfate, sodium chloride) are added to induce phase separation. The tube is shaken and then centrifuged.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the acetonitrile supernatant is transferred to a d-SPE tube containing a sorbent (e.g., primary secondary amine - PSA) to remove interfering matrix components. The tube is vortexed and centrifuged.
- **Final Extract:** The resulting supernatant is collected for analysis.

Extraction



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Generalized QuEChERS experimental workflow for sample preparation.

Instrumental Analysis: LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and selective technique for the quantification of Acetamidrid.

Parameter	Typical Conditions
LC Column	C18 reversed-phase column (e.g., 2.0 mm i.d., 150 mm length, 5 μ m particle size)
Mobile Phase	A gradient of acetonitrile and water (often with a formic acid modifier)
Column Temperature	40°C
Ionization Mode	Electrospray Ionization (ESI), Positive Mode
Monitored Transitions	Acetamidrid: e.g., m/z 223 \rightarrow 126 (quantifier), 223 \rightarrow 90 (qualifier) Acetamidrid-d3: e.g., m/z 226 \rightarrow 129

Note: Specific transitions and chromatographic conditions should be optimized for the instrument in use.

This technical guide provides foundational information for the use of **Acetamidrid-d3** in research and analytical applications. For specific applications, further method development and validation are recommended.

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